

YM-430 safety and toxicity profile

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Compound of Interest

Compound Name: YM-430

Cat. No.: B15616335

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An In-depth Technical Guide on the Core Safety and Toxicity Profile of Sepantronium Bromide (YM155)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sepantronium Bromide, also known as YM155, is a small molecule that has been investigated for its potent anticancer properties. It was initially identified as a survivin suppressant through high-throughput screening.[1] Survivin, a member of the inhibitor of apoptosis protein (IAP) family, is overexpressed in many cancers and is associated with resistance to therapy and poor prognosis.[2][3] YM155 selectively inhibits the expression of survivin, leading to apoptosis in cancer cells.[1][2] This technical guide provides a comprehensive overview of the safety and toxicity profile of YM155, drawing from key preclinical and clinical studies.

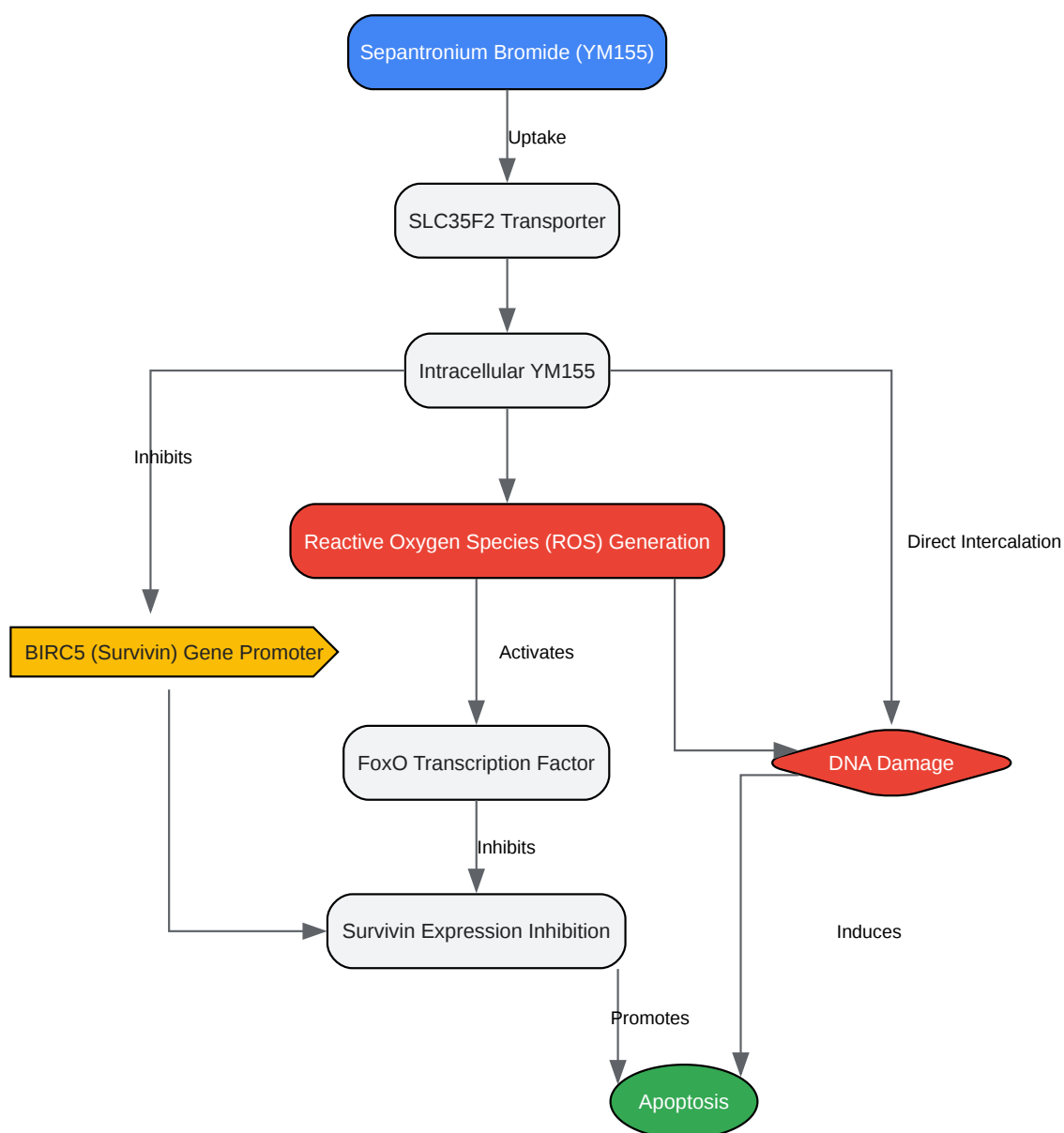
Mechanism of Action

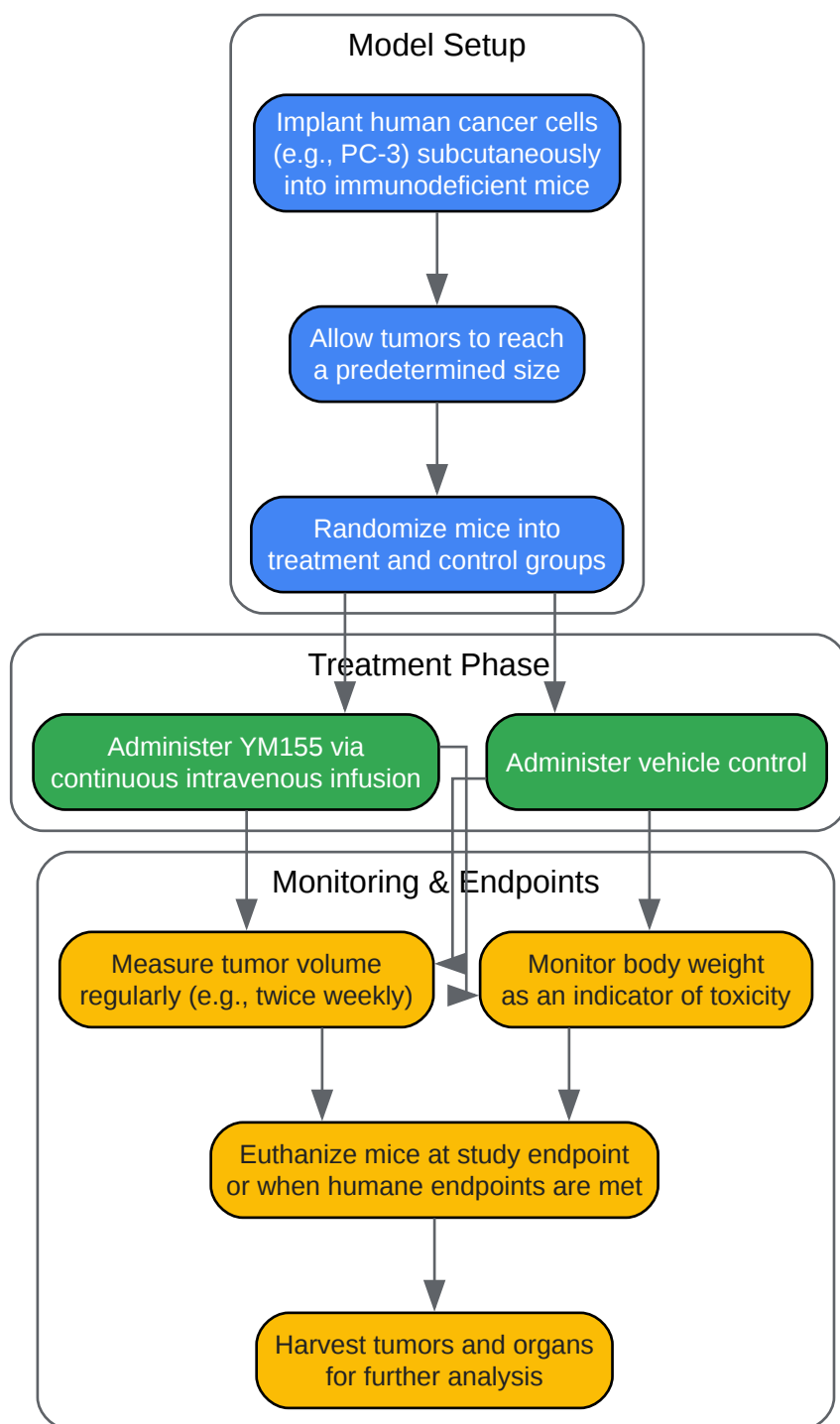
YM155's primary mechanism of action is the suppression of survivin expression at the transcriptional level.[1][4] It is believed to target the promoter region of the survivin gene, BIRC5, thereby inhibiting both mRNA and protein expression.[5] This leads to the induction of apoptosis in cancer cells.[2]

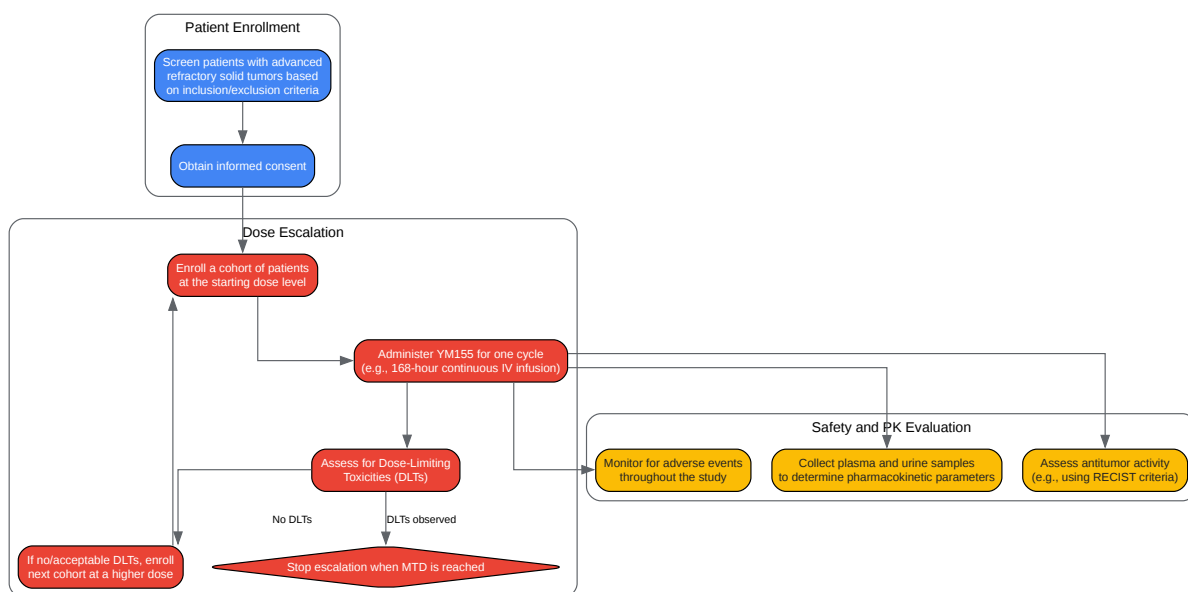
Recent studies have elucidated additional mechanisms contributing to its cytotoxic effects. YM155 has been shown to trigger the generation of reactive oxygen species (ROS), which contributes to survivin downregulation through the transcription factor FoxO.[6] This ROS-mediated oxidative DNA damage is a key component of its anticancer activity.[6] Furthermore,

YM155 has been identified as a DNA intercalating and damaging agent, with its efficacy being dependent on intracellular concentration, which is regulated by the solute carrier SLC35F2.[7]

The following diagram illustrates the proposed signaling pathway for YM155-induced apoptosis.







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References

- 1. Suppression of survivin promoter activity by YM155 involves disruption of Sp1-DNA interaction in the survivin core promoter - PMC [pmc.ncbi.nlm.nih.gov]
- 2. YM155, a novel small-molecule survivin suppressant, induces regression of established human hormone-refractory prostate tumor xenografts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. YM155, a selective survivin suppressant, inhibits tumor spread and prolongs survival in a spontaneous metastatic model of human triple negative breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Small molecule inhibitor YM155-mediated activation of death receptor 5 is crucial for chemotherapy-induced apoptosis in pancreatic carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 5. aacrjournals.org [aacrjournals.org]
- 6. Generation of reactive oxygen species is the primary mode of action and cause of survivin suppression by sepantronium bromide (YM155) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The solute carrier SLC35F2 enables YM155-mediated DNA damage toxicity - PMC [pmc.ncbi.nlm.nih.gov]
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